

(S)-(-)-4-Hydroxy-2-pyrrolidinone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (S)-(-)-4-Hydroxy-2-pyrrolidinone

Cat. No.: B119332

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **(S)-(-)-4-Hydroxy-2-pyrrolidinone** (CAS RN: 68108-18-9). The sections detail the toxicological profile, personal protective equipment (PPE) recommendations, emergency procedures, and disposal guidelines to ensure safe handling of this compound in a laboratory setting.

Hazard Identification and Classification

(S)-(-)-4-Hydroxy-2-pyrrolidinone is classified as a hazardous substance. The primary routes of exposure are ingestion and eye contact. Based on the Globally Harmonized System (GHS) classifications are as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Serious Eye Damage (Category 1): Causes serious eye damage.[\[1\]](#)

Some sources also indicate the potential for skin and respiratory irritation.[\[2\]](#)[\[3\]](#)

Signal Word: Danger

Hazard Statements:

- H302: Harmful if swallowed.
- H318: Causes serious eye damage.

Toxicological Data

Specific quantitative toxicological data, such as LD50 and LC50 values for **(S)-(-)-4-Hydroxy-2-pyrrolidinone**, are not readily available in the reviewed literature. However, data for analogous compounds like N-methyl-2-pyrrolidone (NMP) can provide some context for the potential toxicity of pyrrolidinone derivatives. It is important to note that the following data is for a related but different chemical and should be used for informational purposes only.

Toxicological Endpoint	Test Animal	Route of Administration	Value	Reference Compound
LD50	Rat	Oral	3914 mg/kg	N-methyl-2-pyrrolidone
LD50	Mouse	Oral	5130 mg/kg	N-methyl-2-pyrrolidone
LD50	Rabbit	Dermal	8000 mg/kg	N-methyl-2-pyrrolidone

No specific information on target organ toxicity, sensitization, mutagenicity, or carcinogenicity for **(S)-(-)-4-Hydroxy-2-pyrrolidinone** was found. Similar to NMP, information regarding specific signaling pathways involved in its toxicity has been identified.

Personal Protective Equipment (PPE)

Due to the classification of this compound as causing serious eye damage and being harmful if swallowed, appropriate PPE is mandatory to prevent exposure.

Protection Type	Recommended Equipment	Specifications and Rationale
Eye Protection	Chemical safety goggles and a face shield	Goggles must form a seal around the eyes to protect from dust and splashes. A face shield provides additional layer of protection for the entire face, critical given the "Causes serious eye damage" classification. ^{[4][5]}
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable chemically resistant gloves should be worn. Inspect gloves for tears or holes and dispose of them properly after handling the compound.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect street clothes from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If handling large quantities or if dust is generated, ventilation is inadequate, a NIOSH-approved respirator with a particulate filter may be necessary.

Experimental Protocols for Safe Handling and Emergencies

General Handling Procedures

Adherence to standard laboratory safety practices is essential when working with **(S)-(-)-4-Hydroxy-2-pyrrolidinone**.

- Work Area: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of any dust.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing by wearing the appropriate PPE.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound and before eating, drinking, or smoking.



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General workflow for the safe handling of **(S)-(-)-4-Hydroxy-2-pyrrolidinone**.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally opening the upper and lower eyelids. Seek immediate medical attention. ^[6]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. See a doctor if irritation develops or persists.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.

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skin_contact -> remove_clothing -> wash_skin -> seek_medical_skin;  
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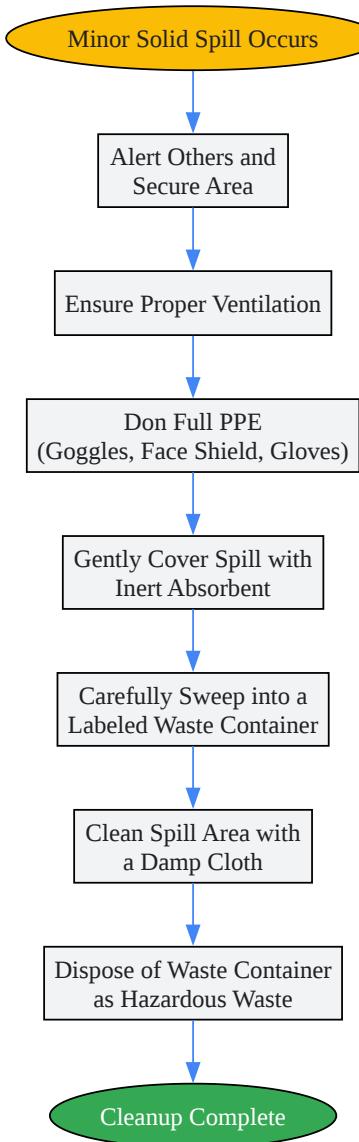
First aid procedures for exposure to **(S)-(-)-4-Hydroxy-2-pyrrolidinone**.

Accidental Release Measures (Spill Cleanup)

For a minor spill of solid **(S)-(-)-4-Hydroxy-2-pyrrolidinone** in a laboratory setting:

- Evacuate and Secure: Alert others in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Don PPE: Wear appropriate PPE, including chemical safety goggles, a face shield, gloves, and a lab coat.

- Containment: Gently cover the spill with a dry, inert absorbent material such as sand, vermiculite, or a universal spill absorbent to prevent the powder from becoming airborne.^{[7][8]}
- Collection: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste. Avoid creating dust.
- Decontamination: Clean the spill area with a damp cloth or paper towel. Place the used cleaning materials into the hazardous waste container.
- Disposal: Dispose of the sealed container as hazardous waste according to institutional and local regulations.



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Procedure for cleaning up a minor spill of solid **(S)-(-)-4-Hydroxy-2-pyrrolidinone**.

Stability and Reactivity

- Stability: Stable under normal laboratory conditions.
- Incompatible Materials: Avoid contact with strong oxidizing agents.
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Disposal: Dispose of this chemical and its container as hazardous waste in accordance with all applicable federal, state, and local regulations. Do not pour down the drain or in regular trash.^[9]^[10] Contact your institution's environmental health and safety department for specific guidance.

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